

Proper Disposal Procedures for DB1113 (Dichloromethane)

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Compound of Interest

Compound Name: DB1113

Cat. No.: B15607747

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Disclaimer: The identifier "**DB1113**" is not a universally recognized chemical name. The following information is based on the Safety Data Sheet (SDS) for "Dichloromethane BDH1113". It is crucial to confirm the exact identity of the substance you are handling before proceeding with any disposal procedures. Always refer to the specific Safety Data Sheet provided by the manufacturer for the most accurate and detailed guidance.

This guide provides essential safety and logistical information for the proper disposal of Dichloromethane (BDH1113), a substance suspected of causing cancer and known to cause skin irritation.^[1] Adherence to these procedures is critical for ensuring the safety of laboratory personnel and minimizing environmental impact.

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure all personnel are equipped with the appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

PPE Item	Specification	Rationale
Gloves	Chemical-resistant gloves (e.g., Viton®, PVA)	Prevents skin contact, which can cause irritation.[1]
Eye Protection	Safety glasses with side-shields or goggles	Protects eyes from splashes.
Respiratory Protection	NIOSH-approved respirator with organic vapor cartridges	Necessary in case of insufficient ventilation to avoid inhaling harmful vapors.[1]
Lab Coat	Standard laboratory coat	Protects from incidental contact.

Handling Precautions:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1]
- Avoid direct contact with the substance.[1]
- Do not eat, drink, or smoke in the handling area.[1]
- Ensure eyewash stations and safety showers are readily accessible.[1]

Spill Management

In the event of a spill, immediate and appropriate action is necessary to contain the substance and prevent exposure.

Spill Cleanup Protocol:

- Evacuate and Isolate: Immediately evacuate non-essential personnel from the spill area. Isolate the affected area to prevent the spread of vapors.[1]
- Ventilate: Ensure adequate ventilation to disperse vapors.[1]
- Absorb: Use an inert absorbent material such as sand, silica gel, or a universal binder to soak up the spilled liquid.[1]

- Collect: Carefully shovel the absorbed material into a suitable, labeled container for disposal.
[\[1\]](#)
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Dispose of the contaminated absorbent material and any contaminated clothing as hazardous waste in accordance with local, state, and federal regulations.[\[1\]](#)

Step-by-Step Disposal Procedure

The disposal of Dichloromethane BDH1113 must be handled as hazardous waste. Do not discharge into drains or the environment.[\[1\]](#)

- Waste Collection:
 - Collect all waste containing Dichloromethane BDH1113, including unused product and contaminated materials, in a designated, properly labeled hazardous waste container.
 - The container must be compatible with the chemical and kept tightly closed.[\[1\]](#)
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name ("Dichloromethane"), and any other information required by your institution's environmental health and safety (EHS) department.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
 - Keep the container away from heat, ignition sources, and incompatible materials.[\[1\]](#)
- Arranging for Pickup:
 - Contact your institution's EHS department or a licensed professional waste disposal service to arrange for the pickup and disposal of the hazardous waste.

- Follow all institutional and regulatory procedures for waste manifest and handover.

Quantitative Data Summary

The following table summarizes key quantitative data for Dichloromethane BDH1113.

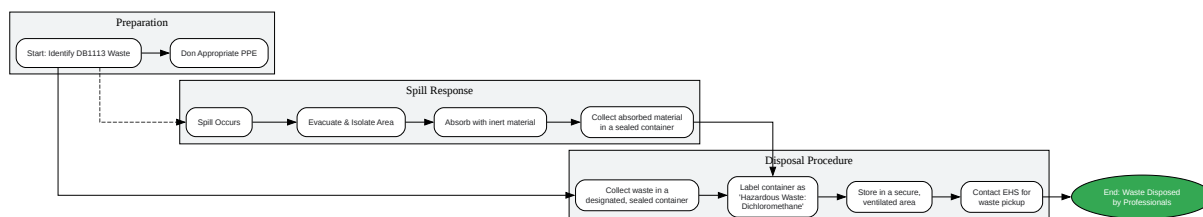
Property	Value
Physical State	Liquid
pH	Not available
Boiling Point/Range	Not available
Melting Point/Range	Not available
Flash Point	The product is not flammable. [1]
Vapor Pressure	Not available
Specific Gravity	Not available
Solubility in water	Not available

Experimental Protocols

This document provides operational guidance for disposal and does not cite specific experimental protocols. For methodologies related to the use of Dichloromethane BDH1113 in experiments, please refer to your specific research protocols and relevant scientific literature.

Diagrams

The following diagram illustrates the logical workflow for the proper disposal of **DB1113** (Dichloromethane).



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Caption: Workflow for the safe disposal of **DB1113** (Dichloromethane).

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References

- 1. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
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